

Navigating the Synthesis Landscape: A Technical Guide to 3-Hydroxypropionitrile Safety and Handling

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Compound of Interest

Compound Name: 3-Hydroxypropionitrile

Cat. No.: B137533

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and handling protocols for **3-Hydroxypropionitrile** (CAS No. 109-78-4), also known as ethylene cyanohydrin. Adherence to these guidelines is essential to ensure a safe laboratory environment and mitigate potential risks associated with the use of this versatile chemical intermediate.

Chemical Identification and Physical Properties

3-Hydroxypropionitrile is a clear, colorless to very slightly yellow liquid.^{[1][2]} It is a combustible liquid that is miscible with water.^{[1][3][4]}

Property	Value	References
Molecular Formula	C3H5NO	[1][3][5]
Molecular Weight	71.08 g/mol	[1]
Boiling Point	228 °C (442.4 °F) at 760 mmHg	[1][5]
Melting Point	-46 °C (-50.8 °F)	[1][5]
Flash Point	128 °C (262.4 °F)	[1][5][6]
Autoignition Temperature	505 °C (941.0 °F)	[1][6]
Density	1.0410 g/cm ³	[1]
Vapor Pressure	0.1 mbar @ 20 °C	[1][5]
Vapor Density	2.45 (Air = 1)	[1][7]
Solubility	Miscible in water	[1][4]
Appearance	Clear, colorless to very slight yellow liquid	[1][6]
Odor	Weak or none reported	[1][2][7]

Hazard Identification and GHS Classification

3-Hydroxypropionitrile is classified as a hazardous substance. The primary hazards include skin and eye irritation, and potential for kidney damage upon repeated exposure.[1][6][8]

Hazard	GHS Classification	Signal Word	Hazard Statement
Skin Irritation	Category 2	Warning	H315: Causes skin irritation.[8]
Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation.[8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Kidney)	Warning	H373: May cause damage to organs (Kidneys) through prolonged or repeated exposure.[8][9]

Toxicological Data

Acute toxicity data indicates that **3-Hydroxypropionitrile** has moderate to low toxicity via oral and dermal routes.

Test	Species	Route	Value	References
LD50	Rat	Oral	3200 mg/kg	[3][5][6][10]
LD50	Mouse	Oral	1800 mg/kg	[6][11]
LD50	Rabbit	Dermal	5 mL/kg	[6]
LD50	Rabbit	Dermal	5000 mg/kg	[5][10][11]
Draize Test	Rabbit	Eye	500 mg (Moderate)	[6]

Experimental Protocols

The following are representative methodologies for key toxicological assessments, based on OECD and EPA guidelines.

Acute Oral Toxicity (Representative OECD 423 Protocol)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a small number of animals to classify a substance's oral toxicity.[\[1\]](#)[\[11\]](#)

- **Animal Selection:** Healthy, young adult female rats are typically used.
- **Housing and Fasting:** Animals are housed in controlled conditions and fasted prior to dosing.[\[2\]](#)
- **Dose Administration:** The substance is administered orally by gavage at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg).[\[11\]](#)
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[2\]](#)
- **Stepwise Procedure:** The outcome of the first step determines the next dose level for a new group of animals, progressively refining the toxicity estimate.[\[1\]](#)

Acute Dermal Toxicity (Representative OECD 402 Protocol)

This method assesses toxicity following a single dermal application.[\[12\]](#)[\[13\]](#)

- **Animal Selection:** Adult rats, typically females, are used.
- **Preparation:** The day before the test, the fur is removed from the dorsal area of the trunk.
- **Application:** The test substance is applied uniformly over the shaved area (at least 10% of the body surface) and held in place with a porous gauze dressing for 24 hours.[\[12\]](#)[\[14\]](#)
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.[\[12\]](#)
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.[\[12\]](#)

Skin Irritation (Representative OECD 439 Protocol)

This in vitro method uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.[\[6\]](#)[\[7\]](#)[\[15\]](#)

- **Tissue Preparation:** Commercially available RhE models are equilibrated in a cell culture incubator.[\[9\]](#)
- **Application:** The test substance is applied topically to the surface of the RhE tissue.[\[15\]](#)
- **Exposure and Rinsing:** After a defined exposure period, the substance is rinsed off.[\[9\]](#)
- **Incubation:** The tissues are incubated for a post-exposure period to allow for the development of cytotoxic effects.[\[9\]](#)
- **Viability Assessment:** Cell viability is determined using a colorimetric assay (e.g., MTT). A reduction in viability below a certain threshold indicates irritation potential.[\[7\]](#)[\[15\]](#)

Eye Irritation (Representative OECD 405 Protocol)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Animal Selection:** Albino rabbits are typically used.[\[4\]](#)
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.[\[4\]](#)[\[17\]](#)
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to score for corneal, iridial, and conjunctival effects.[\[4\]](#)[\[17\]](#)
- **Evaluation:** The severity and reversibility of the ocular lesions are assessed to determine the irritation potential.[\[4\]](#)

Safe Handling and Storage

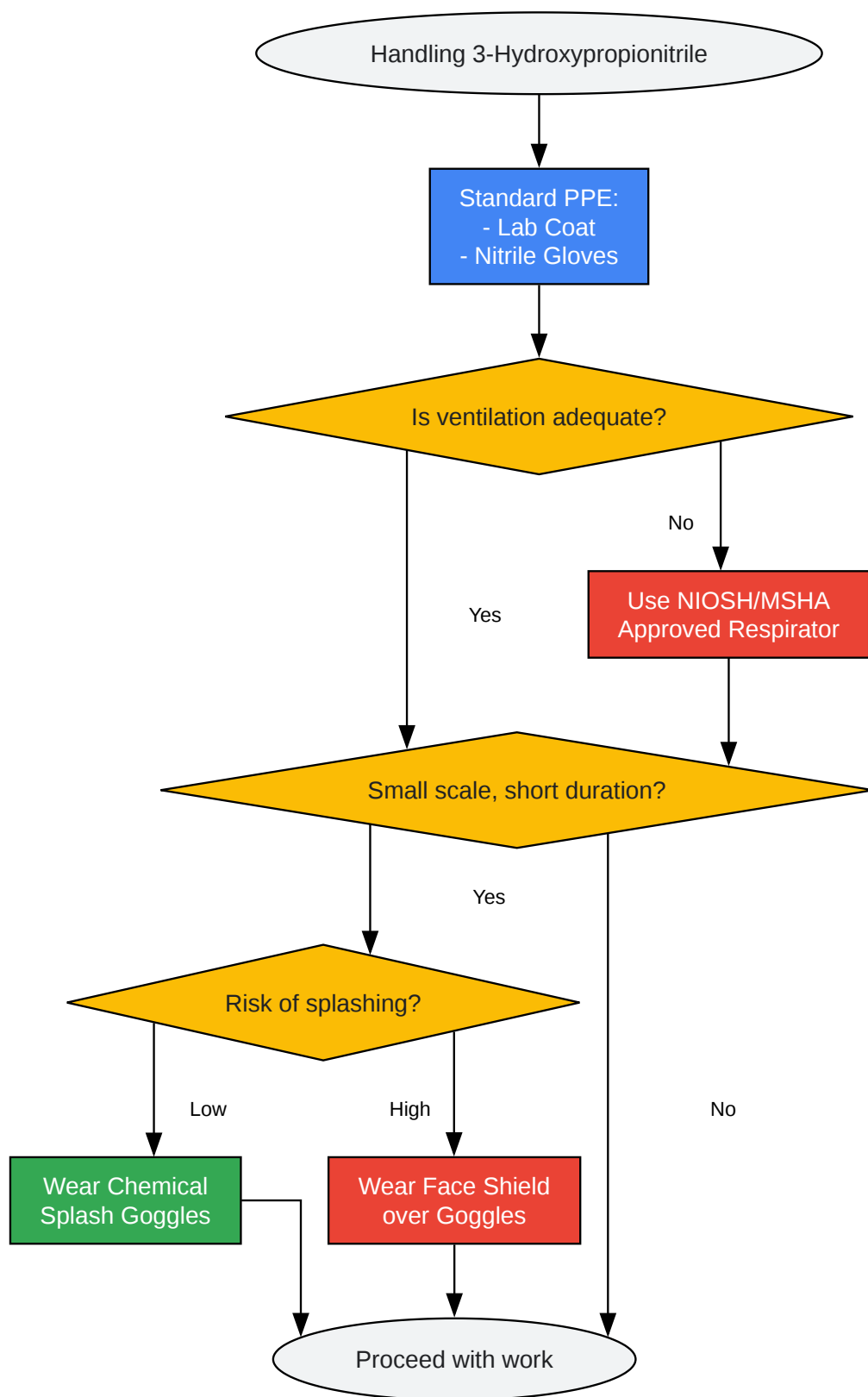
Proper handling and storage procedures are critical to minimize exposure and ensure chemical stability.

- Ventilation: Use with adequate general or local exhaust ventilation to keep airborne concentrations low.[\[1\]](#)[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[6\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.[\[1\]](#)[\[6\]](#)
- Storage: Store in a cool, dry, well-ventilated place. Keep containers tightly closed.[\[6\]](#)[\[16\]](#)
Store separately from incompatible materials.[\[4\]](#)[\[16\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **3-Hydroxypropionitrile**:

- Eye Protection: Wear chemical splash goggles or safety glasses with side shields.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate, wear a NIOSH/MSHA-approved respirator.[\[1\]](#)[\[6\]](#)[\[7\]](#)



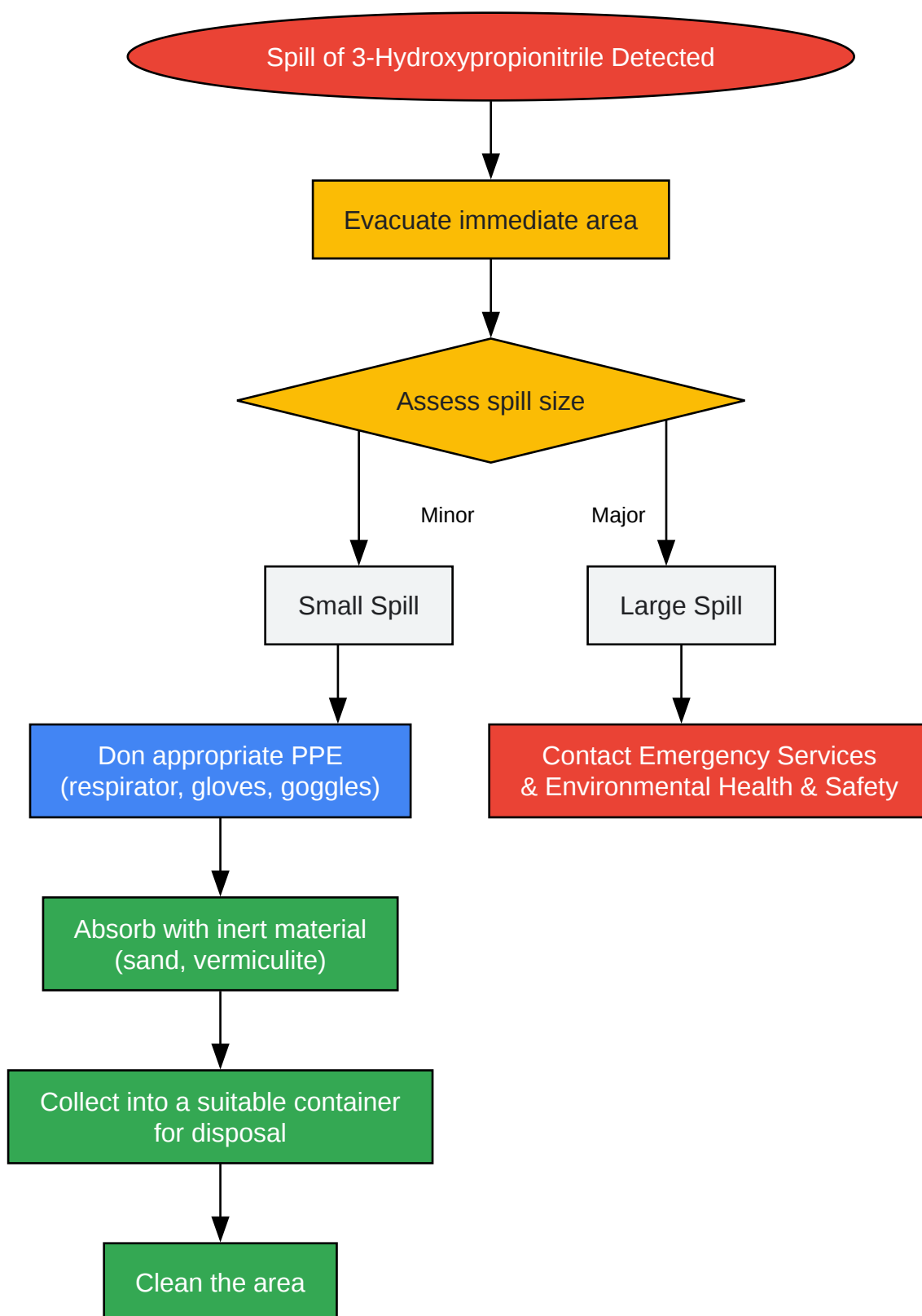
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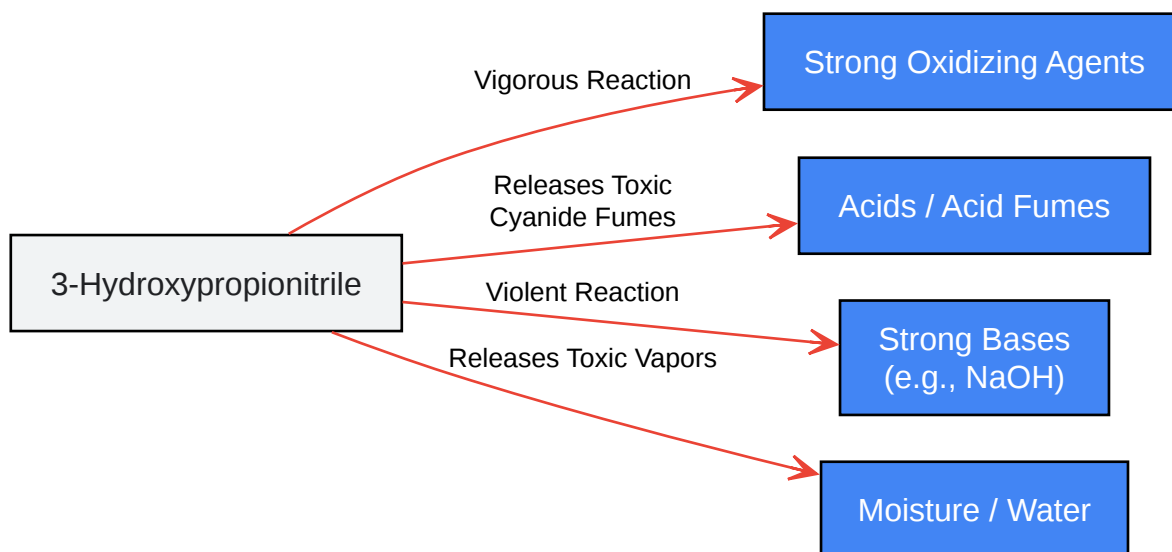
Caption: Personal Protective Equipment (PPE) selection workflow for handling **3-Hydroxypropionitrile**.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)[\[6\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[\[1\]](#)[\[6\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)[\[6\]](#)





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